

Experimental Validation of 1-Naphthylacetonitrile as a Proauxin: A Comparative Guide

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Compound of Interest

Compound Name: **1-Naphthylacetonitrile**

Cat. No.: **B090670**

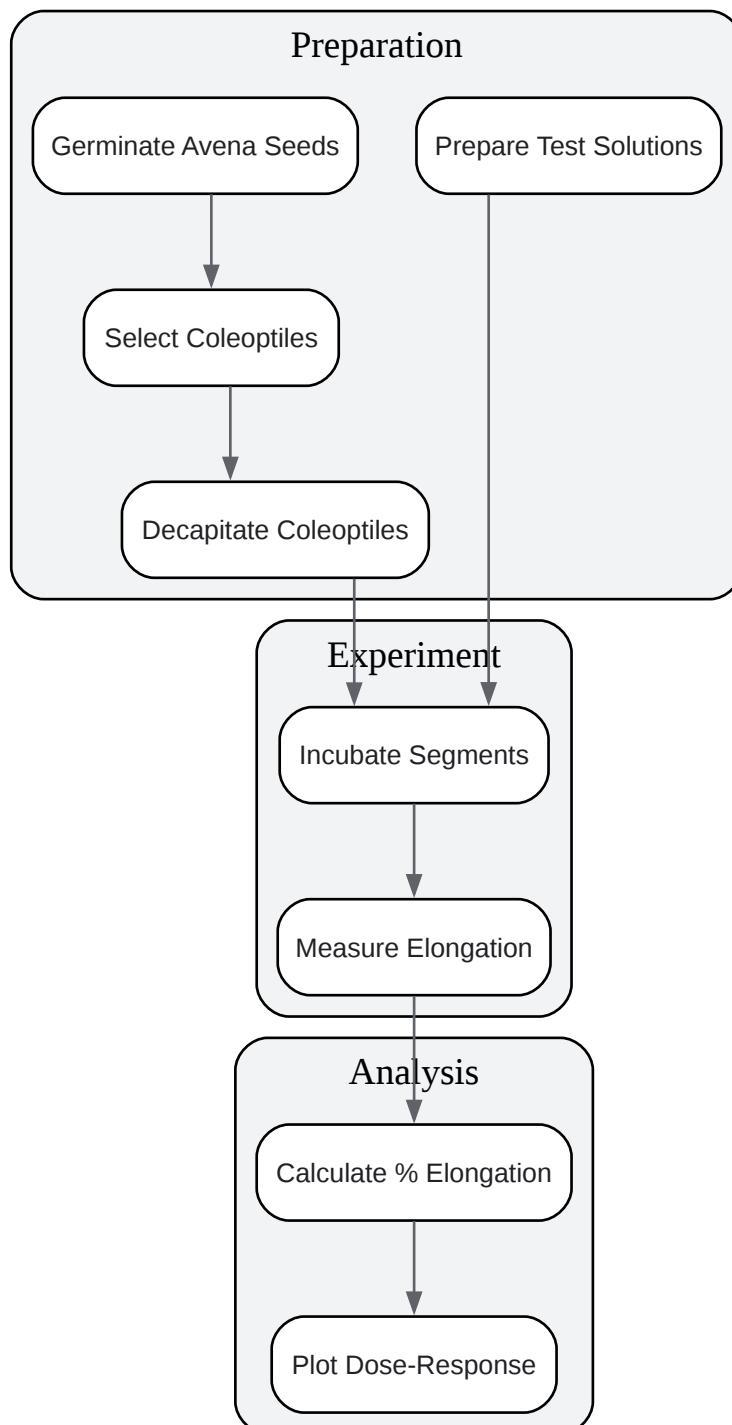
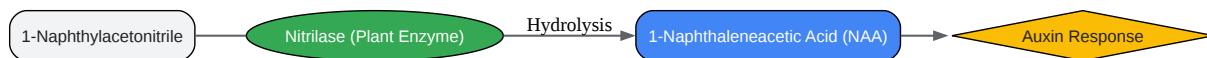
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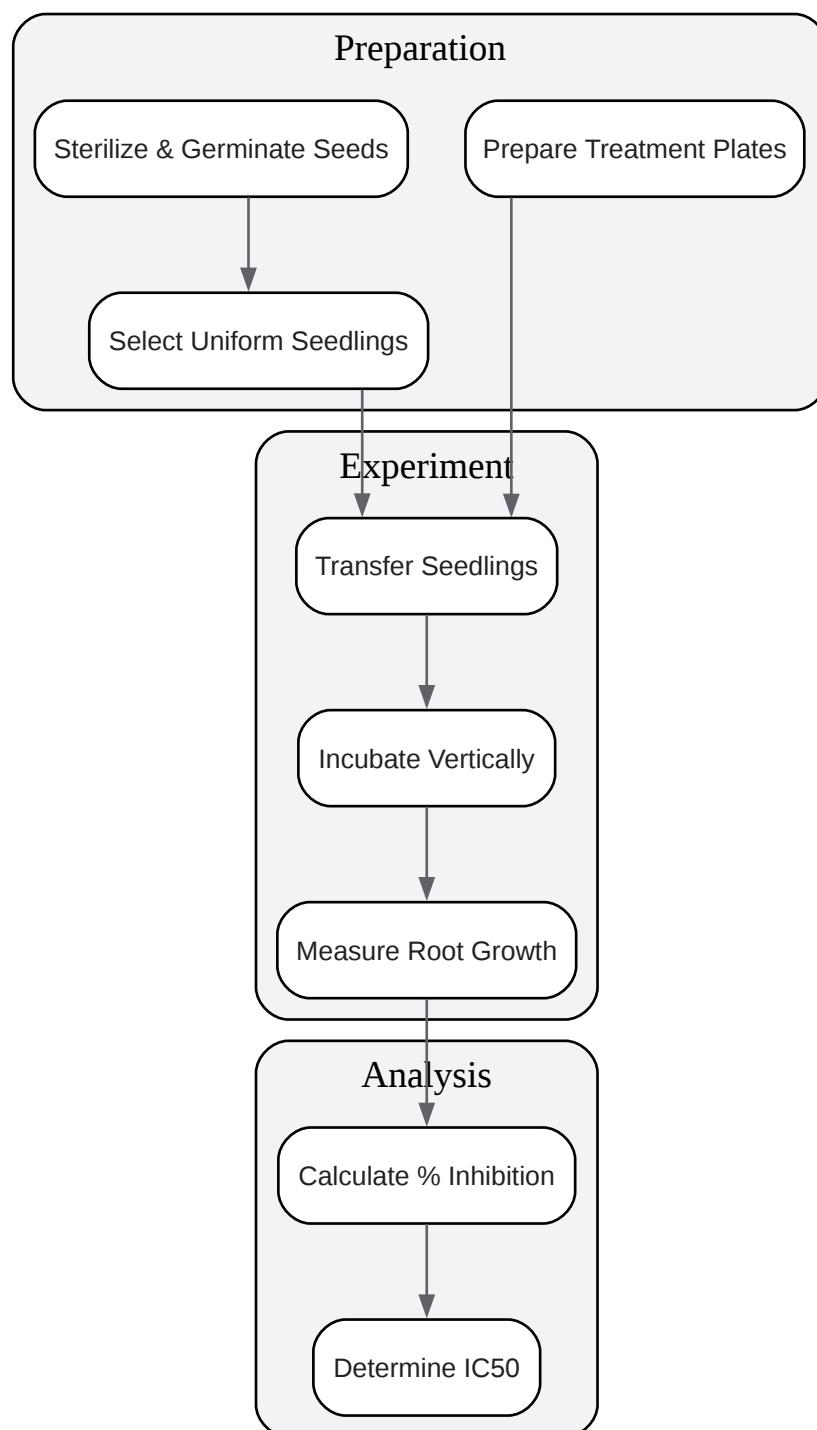
For Researchers, Scientists, and Drug Development Professionals

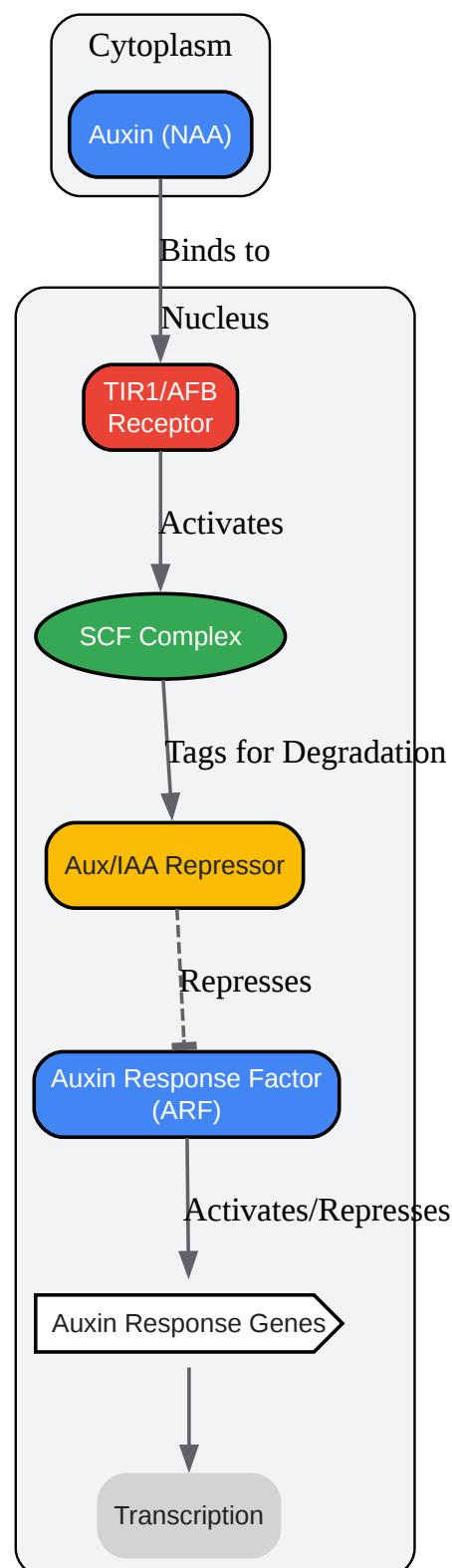
This guide provides an objective comparison of **1-Naphthylacetonitrile**'s performance as a proauxin against other auxin alternatives, supported by established experimental data and detailed methodologies. A proauxin is a compound that is converted into an active auxin by the plant's metabolic processes. The experimental evidence strongly suggests that **1-Naphthylacetonitrile** functions as a proauxin by its conversion to the well-known synthetic auxin, 1-Naphthaleneacetic acid (NAA).

Proauxin Function of 1-Naphthylacetonitrile

The primary mechanism behind **1-Naphthylacetonitrile**'s auxin-like activity is its enzymatic hydrolysis to 1-Naphthaleneacetic acid (NAA) within plant tissues.^[1] Plants possess nitrilase enzymes that are capable of hydrolyzing nitriles to their corresponding carboxylic acids.^{[2][3][4]} Specifically, nitrilases can act on arylacetonitriles, the chemical class to which **1-Naphthylacetonitrile** belongs.^[3] This conversion is the critical step that transforms the inactive precursor into a biologically active auxin.







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